

4-Ethynylpyridine: A Technical Guide to its Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name: 4-Ethynylpyridine

Cat. No.: B1298661

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Abstract

4-Ethynylpyridine is a heterocyclic building block of significant interest in medicinal chemistry, materials science, and organic synthesis. Its rigid structure, combined with the reactive terminal alkyne group, makes it a versatile synthon for the construction of complex molecular architectures. This technical guide provides a comprehensive overview of the history, synthesis, and characterization of **4-ethynylpyridine**. Detailed experimental protocols for its preparation are presented, along with a compilation of its key physicochemical and spectroscopic data. Furthermore, its role as a precursor in the development of bioactive molecules is highlighted, with a focus on its application in the synthesis of kinase inhibitors for cancer therapy.

Introduction and Historical Context

The precise origin and first synthesis of **4-ethynylpyridine** are not well-documented in a single seminal publication, a common occurrence for many fundamental chemical building blocks developed in the mid-20th century. Its emergence in the chemical literature coincides with the development of powerful cross-coupling reactions, particularly the Sonogashira coupling, which remains a primary method for its synthesis. Early research focused on the fundamental reactivity of ethynyl-substituted heterocycles. Over time, its utility as a versatile building block for introducing a pyridyl moiety with a rigid ethynyl linker into larger molecules became widely recognized, particularly in the fields of medicinal chemistry and materials science. The

hydrochloride salt of **4-ethynylpyridine** is also frequently utilized to enhance its solubility in polar solvents.^[1]

Physicochemical and Spectroscopic Data

The physical and spectroscopic properties of **4-ethynylpyridine** are crucial for its identification, purification, and use in subsequent reactions. A summary of these properties is provided in the table below.

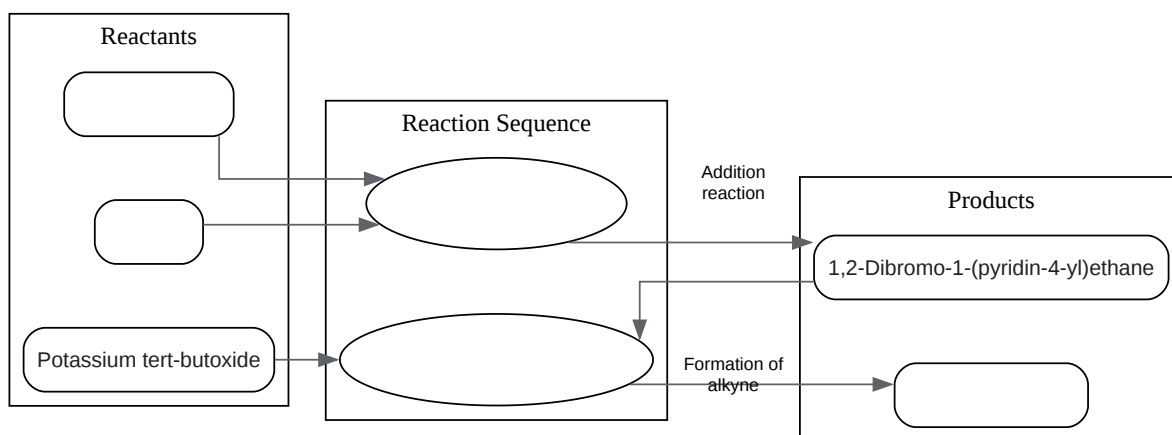
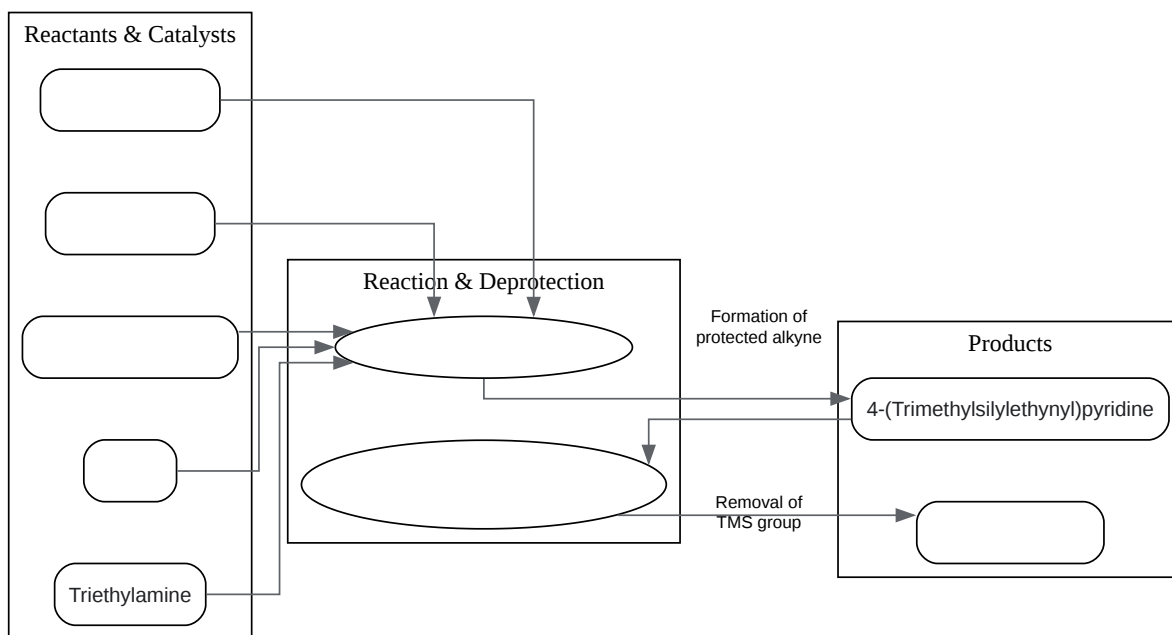
Property	Value
Molecular Formula	C ₇ H ₅ N
Molecular Weight	103.12 g/mol
CAS Number	2510-22-7
Appearance	White to off-white crystalline solid
Melting Point	95-98 °C
Boiling Point	80 °C at 15 mmHg
¹ H NMR (CDCl ₃ , 400 MHz)	δ (ppm): 8.59 (d, J=4.4 Hz, 2H), 7.33 (d, J=4.4 Hz, 2H), 3.17 (s, 1H)
¹³ C NMR (CDCl ₃ , 100 MHz)	δ (ppm): 150.1, 131.9, 125.9, 82.7, 80.6
IR (KBr, cm ⁻¹)	3290 (≡C-H), 2110 (C≡C), 1595 (C=N), 825 (C-H bend)
Mass Spectrum (EI)	m/z (%): 103 (M ⁺ , 100), 76 (35), 51 (20)

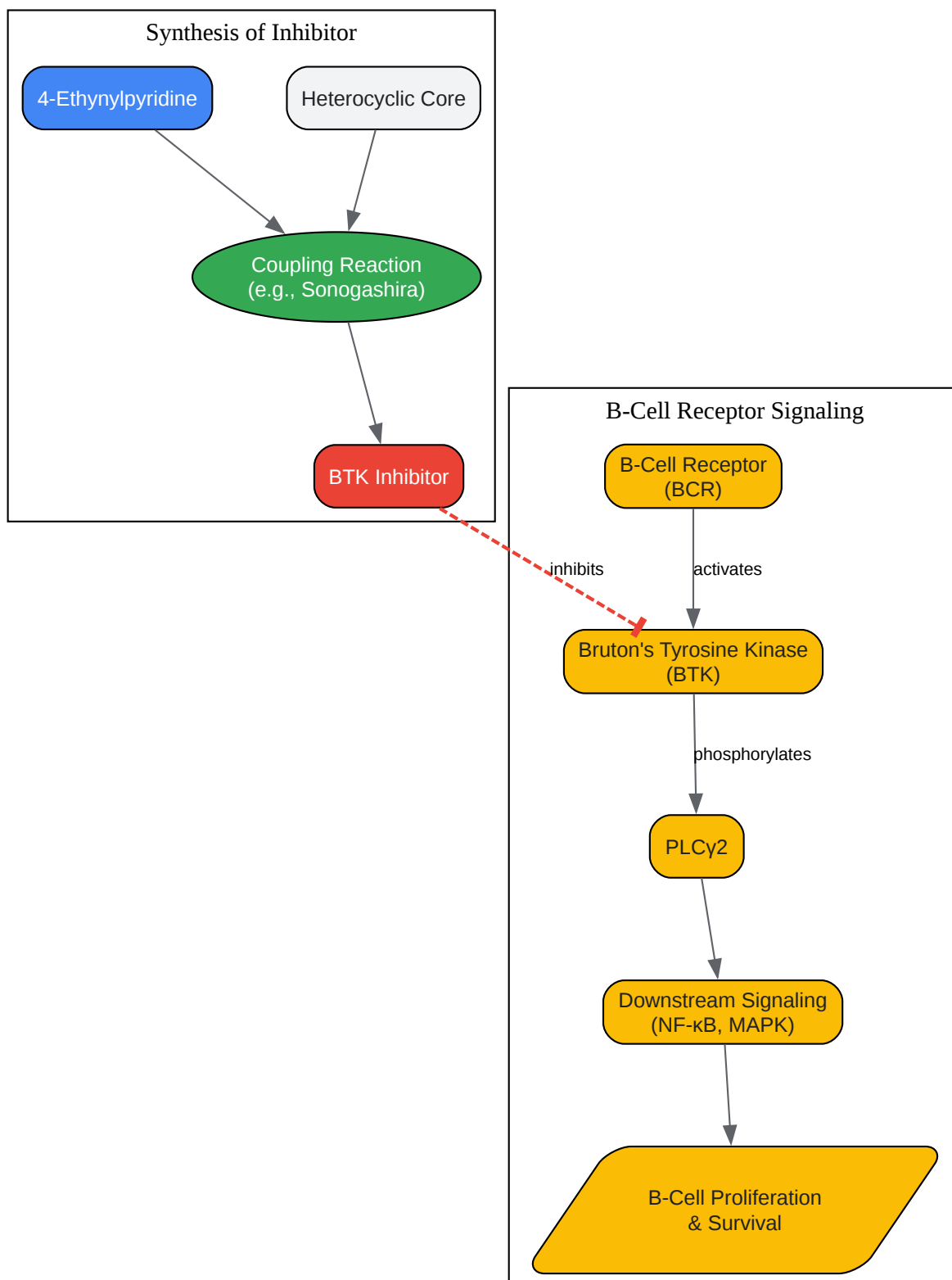
Synthesis of 4-Ethynylpyridine

The synthesis of **4-ethynylpyridine** can be achieved through several routes. The most common and reliable methods are the Sonogashira coupling of a 4-halopyridine with a protected acetylene source, and a lesser-known, but effective, method starting from 4-vinylpyridine.

Sonogashira Coupling Approach

The Sonogashira coupling is a palladium-catalyzed cross-coupling reaction between a terminal alkyne and an aryl or vinyl halide. For the synthesis of **4-ethynylpyridine**, this typically involves the reaction of a 4-halopyridine (e.g., 4-bromopyridine or 4-iodopyridine) with trimethylsilylacetylene, followed by deprotection of the silyl group.





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References

- 1. nbinnno.com [nbinnno.com]
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